Technical Guide: Safety & Handling of 2-Hydroxy-N-(2-hydroxyethyl)acetamide[1]

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Compound of Interest

Compound Name:	*2-Hydroxy-N-(2-hydroxyethyl)acetamide*
CAS No.:	*3586-25-2*
Cat. No.:	*B3051760*

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Introduction & Technical Context

2-Hydroxy-N-(2-hydroxyethyl)acetamide (CAS: 3586-25-2), often referred to in industrial literature as N-(2-hydroxyethyl)glycolamide (HEGA), is a bifunctional amide characterized by high polarity and hygroscopicity.[1]

While structurally similar to the common cryoprotectant N-methylacetamide, this compound occupies a specific niche in two high-impact fields:[1]

- Carbon Capture & Storage (CCS): It is a primary oxidative degradation product of Monoethanolamine (MEA) solvents used in CO_2 scrubbing.[1] Researchers frequently synthesize or handle it as an analytical standard to quantify solvent life and toxicity.[1]
- Organic Synthesis: It serves as a building block for hydrophilic polymers and surfactant intermediates due to its dual hydroxyl functionality.[1]

Critical Distinction: Do not confuse this compound with N-(2-hydroxyethyl)acetamide (CAS: 142-26-7), which lacks the alpha-hydroxyl group on the acyl chain.[1] This guide specifically

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addresses the glycolamide derivative (CAS: 3586-25-2).[1]

Physicochemical Profile

Accurate handling requires understanding the physical state, which is often misrepresented in generic databases. In its pure form, it is a viscous liquid or low-melting solid that avidly absorbs atmospheric moisture.[1]

Property	Data	Technical Implication
CAS Number	3586-25-2	Unique identifier for procurement/SDS verification.
Molecular Formula	$C_4H_9NO_3$	High oxygen content contributes to polarity.[1]
Molecular Weight	119.12 g/mol	Essential for stoichiometric calculations.[1]
Physical State	Viscous Liquid / Waxy Solid	Difficult to pipette; requires positive displacement or gravimetric transfer.[1]
Solubility	Miscible in Water, Alcohols	Spills are easily cleaned with water; incompatible with non-polar solvents.[1]
Hygroscopicity	High	Critical: Purity degrades rapidly in open air due to water uptake.[1]

Toxicological Risk Assessment

While **2-Hydroxy-N-(2-hydroxyethyl)acetamide** is not classified as a Category 1 acute toxin, its specific hazards stem from its irritant properties and potential biological activity as an amide.[1]

Core Hazards (GHS Classification)

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- Skin Irritation (Category 2 - H315): Prolonged contact disrupts the dermal barrier, likely due to its solvent-like properties and ability to penetrate the stratum corneum.[1]
- Eye Irritation (Category 2A - H319): Direct contact causes severe irritation.[1] The viscous nature means it resists natural tearing/washing mechanisms, prolonging exposure time if not rinsed immediately.
- STOT-SE (Category 3 - H335): Respiratory irritation.[1] Heating the compound (e.g., during synthesis or degradation studies) generates mists/vapors that irritate mucous membranes.[1]

Mechanistic Insight

In the context of amine scrubbing (CCS), this compound is a stable degradation product.[1] Unlike some nitrosamines found in similar streams, HEGA is generally considered less genotoxic, but it remains a sensitizing agent. The primary risk in a research setting is cumulative dermal exposure leading to dermatitis.[1]

Safe Handling Protocols

The "Dry-Transfer" Strategy

Due to its hygroscopic nature, standard weighing on an open balance results in "drifting" mass readings as the compound absorbs water.[1] This introduces significant error into analytical standards (e.g., HPLC calibration curves).[1]

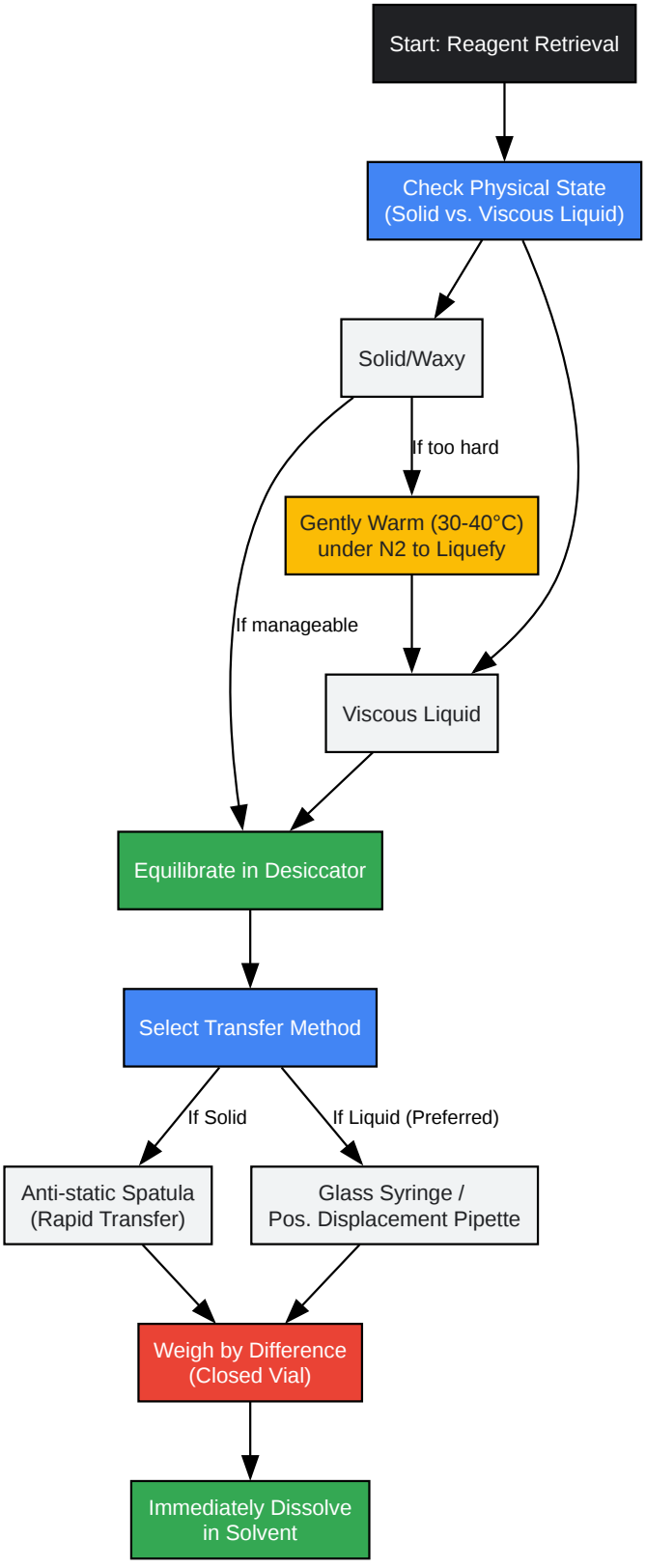
Protocol:

- Equilibration: Allow the reagent container to reach room temperature in a desiccator before opening to prevent condensation.
- Transfer: Use a positive displacement pipette or a glass syringe.[1] Standard air-displacement pipettes will result in under-dosing due to the liquid's viscosity.[1]
- Weighing: Use the "weigh-by-difference" method inside a closed vessel.

Workflow Visualization

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The following diagram outlines the logic for handling hygroscopic viscous amides to ensure both safety and data integrity.



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Figure 1: Decision matrix for handling hygroscopic, viscous amide reagents to prevent water contamination and exposure.[1]

Storage & Stability

Shelf Life: 12–24 months if stored correctly.[1] Degradation Pathway: Hydrolysis to glycolic acid and monoethanolamine (MEA) in the presence of moisture and heat.[1]

- Primary Containment: Store in amber glass vials with Teflon-lined caps. Plastic containers are permeable to moisture over long periods.[1]
- Environment: Store under an inert atmosphere (Nitrogen or Argon) in a desiccator.
- Temperature: Refrigeration (2-8°C) is recommended to slow hydrolysis, but the container must be warmed to room temperature before opening.[1]

Emergency Response Procedures

Spill Management

Because this compound is viscous and water-soluble, simple wiping often spreads the material rather than removing it.[1]

- Minor Spills (<10 mL):
  - Dilute: Spray the spill area with water to lower viscosity.[1]
  - Absorb: Use paper towels or universal absorbent pads.[1]
  - Clean: Wipe surface with 70% ethanol or isopropanol to remove the oily residue.[1]
- Major Spills (>100 mL):
  - Ventilate: Evacuate the immediate area if vapors are present.[1]
  - Dam: Use absorbent socks to prevent flow into drains.[1]

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- Neutralize: No neutralization is required (pH is near neutral), but treat as chemical waste.[1]

First Aid

- Eye Contact: Irrigate immediately for 15 minutes.[1][2][3] The viscosity may trap the chemical against the cornea; manual eyelid retraction is crucial.
- Skin Contact: Wash with soap and water.[1] Do not use organic solvents (like acetone) on skin, as they may increase permeation.[1]

Synthesis & Origin Context (CCS)

Understanding the origin of this compound aids in risk assessment. In Carbon Capture research, it forms via the oxidative degradation of Monoethanolamine (MEA).[1]



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Figure 2: Simplified oxidative degradation pathway of MEA yielding HEGA.[1] This reaction highlights why HEGA is often found in mixtures with parent amines.[1]

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- To cite this document: BenchChem. [Technical Guide: Safety & Handling of 2-Hydroxy-N-(2-hydroxyethyl)acetamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051760/docs#technical-guide-safety-handling-of-2-hydroxy-n-2-hydroxyethyl-acetamide-1]

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